Quantitative PCR Application Notes and Protocols for CP102 (CCDC102A) Gene Expression Analysis

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Compound of Interest

Compound Name:	*CP102*
CAS No.:	*126055-13-8*
Cat. No.:	*B160784*

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Introduction

CP102, officially known as Coiled-Coil Domain Containing 102A (CCDC102A), is a critical protein involved in the regulation of centrosome duplication and cohesion. Dysregulation of CCDC102A can lead to abnormal spindle assembly and chromosomal instability, hallmarks of various developmental disorders and tumorigenesis. Accurate and reliable quantification of CCDC102A gene expression is therefore essential for research into cell cycle regulation, cancer biology, and the development of novel therapeutic strategies. These application notes provide validated quantitative PCR (qPCR) primers and a detailed protocol for the analysis of CCDC102A gene expression.

Quantitative Data Summary

For accurate and reproducible qPCR analysis of **CP102** (CCDC102A) gene expression, validated primer sets are crucial. The following tables provide primer sequences for both

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human and mouse orthologs, sourced from the highly reputable PrimerBank database.

Table 1: Human CCDC102A qPCR Primers

PrimerBank ID	Forward Primer (5'-3')	Reverse Primer (5'-3')	Amplicon Size (bp)
37166169a1	GCTGGAGGAAGAG CGGCT	CCTTCATAGGCACG GATCTCT	138

Table 2: Mouse Ccdc102a qPCR Primers

PrimerBank ID	Forward Primer (5'-3')	Reverse Primer (5'-3')	Amplicon Size (bp)
7000501a1	AGCCAGTCCAGAAA GTGCTC	GAGCATCTCCTGCT TGGTCTT	134

Experimental Workflow

The overall workflow for quantifying **CP102** (CCDC102A) gene expression using qPCR is a multi-step process that requires careful execution to ensure data quality and reproducibility. The key stages are outlined in the diagram below.



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Caption: Experimental workflow for **CP102** gene expression analysis.

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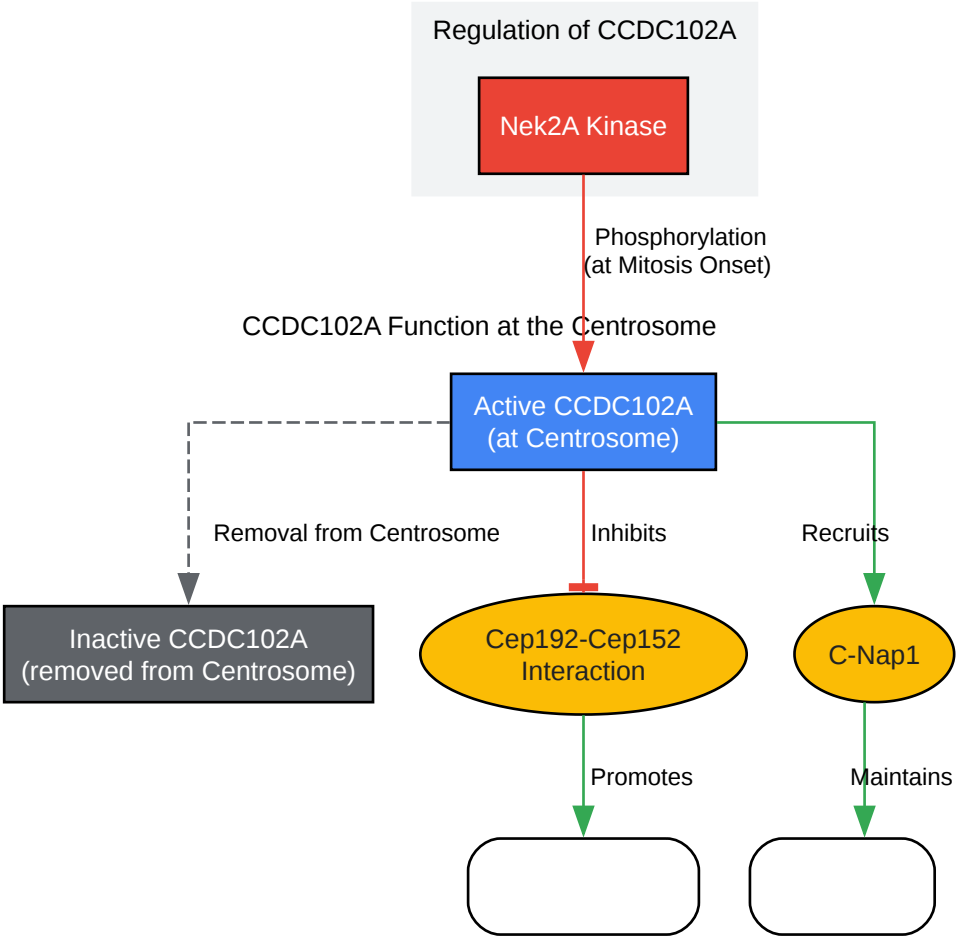
CP102 (CCDC102A) Signaling Pathway in Centrosome Duplication

CCDC102A plays a pivotal role in maintaining genomic stability by ensuring the fidelity of centrosome duplication. Its function is tightly regulated within the cell cycle. The diagram below illustrates the known signaling pathway involving CCDC102A at the centrosome.



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- To cite this document: BenchChem. [Quantitative PCR Application Notes and Protocols for CP102 (CCDC102A) Gene Expression Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160784/docs#quantitative-pcr-application-notes-and-protocols-for-cp102-ccdc102a-gene-expression-analysis]

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